

Personal protective equipment for handling 4- Phenyl-4-(1-piperidinyl)cyclohexanol

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Compound of Interest

Compound Name:	4-Phenyl-4-(1-piperidinyl)cyclohexanol
Cat. No.:	B162774

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Essential Safety and Handling Guide for 4- Phenyl-4-(1-piperidinyl)cyclohexanol

Disclaimer: A specific Safety Data Sheet (SDS) for **4-Phenyl-4-(1-piperidinyl)cyclohexanol** was not located in the available resources. The following guidance is based on the known physical and chemical properties of the substance, information on structurally similar compounds, and established best practices for handling potentially hazardous laboratory chemicals. It is imperative to conduct a thorough risk assessment before commencing any work with this compound.

This guide provides researchers, scientists, and drug development professionals with essential, immediate safety and logistical information for handling **4-Phenyl-4-(1-piperidinyl)cyclohexanol**. The procedural, step-by-step guidance is designed to directly answer specific operational questions, ensuring the safe handling and disposal of this compound.

Chemical and Physical Properties

A summary of the known quantitative data for **4-Phenyl-4-(1-piperidinyl)cyclohexanol** is presented below. This information is crucial for understanding its behavior and potential hazards.

Property	Value	Source
Molecular Formula	C ₁₇ H ₂₅ NO	[1] [2]
Molar Mass	259.391 g/mol	[2]
Molecular Weight	259.4 g/mol	[1] [3] [4]
Topological Polar Surface Area	23.5 Å ²	[1] [4]
XLogP3	2.5	[1] [4]
Hydrogen Bond Donor Count	1	[4]
Hydrogen Bond Acceptor Count	2	[4]
Rotatable Bond Count	2	[4]
Complexity	271	[4]

Hazard Identification and Personal Protective Equipment (PPE)

Due to the lack of a specific SDS, the potential hazards are inferred from the chemical structure, which includes a piperidine and a cyclohexanol moiety. Similar compounds can cause skin, eye, and respiratory irritation.[\[5\]](#)[\[6\]](#) Therefore, a comprehensive suite of personal protective equipment is mandatory for all personnel handling this compound.[\[7\]](#)

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles or Face Shield	Must be worn at all times in the laboratory. A face shield provides an additional layer of protection against splashes and aerosols. [7] [8] [9] [10]
Skin Protection	Disposable Nitrile Gloves	Double-gloving is recommended. Gloves should be changed frequently and immediately if contaminated. [7]
Lab Coat or Gown		A disposable, long-sleeved gown that closes in the back is required to prevent contamination of personal clothing. [7]
Shoe Covers		Disposable shoe covers should be worn to prevent the tracking of contaminants out of the laboratory. [7]
Respiratory Protection	N95 Respirator or Higher	A properly fit-tested N95 respirator is the minimum requirement. For procedures with a high potential for aerosol generation, a powered air-purifying respirator (PAPR) is recommended. [7] [8]

Experimental Protocols: Safe Handling and Disposal

Adherence to the following operational and disposal plans is critical to minimize exposure risk and ensure a safe laboratory environment.

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[\[11\]](#)
- The storage container should be tightly closed.

Operational Plan: Weighing and Handling:

- All handling of solid material should be conducted in a certified chemical fume hood or a ventilated containment device to prevent inhalation of dust.
- Before handling, don the appropriate PPE as specified in the table above.
- Use dedicated spatulas and weighing boats. Clean all equipment thoroughly after use.
- Avoid direct contact with the skin and eyes. In case of contact, immediately flush the affected area with copious amounts of water.
- Do not eat, drink, or smoke in the handling area.[\[12\]](#)
- Wash hands thoroughly after handling the compound, even if gloves were worn.[\[12\]](#)

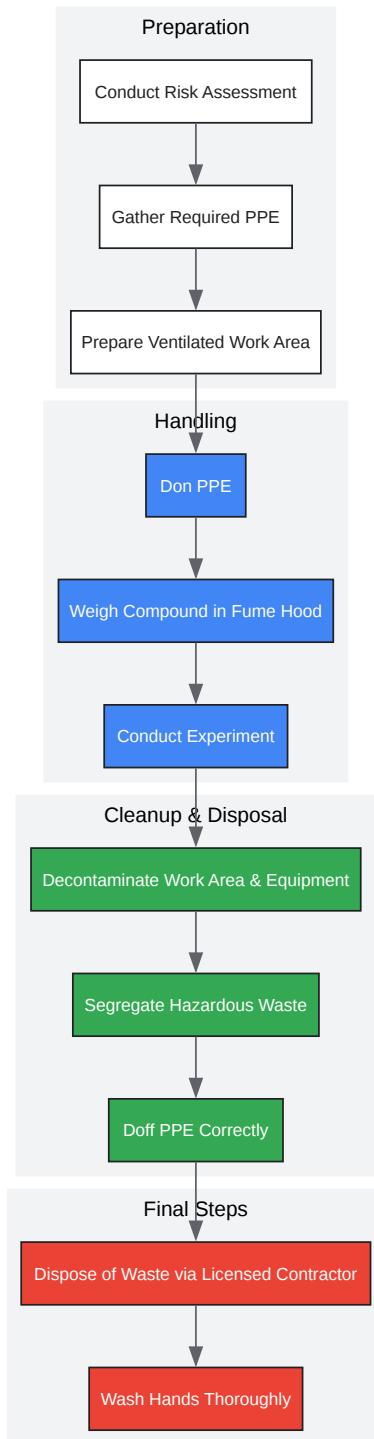
Disposal Plan:

- All disposable PPE and materials that have come into contact with **4-Phenyl-4-(1-piperidinyl)cyclohexanol** should be considered hazardous waste.[\[7\]](#)
- Collect all waste in clearly labeled, sealed containers.
- Dispose of the chemical waste through a licensed hazardous waste management company, in accordance with local, state, and federal regulations.[\[7\]](#)[\[13\]](#)
- Do not dispose of the compound down the drain or in the regular trash.

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **4-Phenyl-4-(1-piperidinyl)cyclohexanol**, from preparation to disposal.

Safe Handling Workflow for 4-Phenyl-4-(1-piperidinyl)cyclohexanol



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Caption: Workflow for safe handling of **4-Phenyl-4-(1-piperidinyl)cyclohexanol**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 4-Phenyl-4-(1-piperidinyl)cyclohexanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b162774#personal-protective-equipment-for-handling-4-phenyl-4-1-piperidinyl-cyclohexanol]

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